

Personal protective equipment for handling 4-Octanone

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Compound of Interest

Compound Name: 4-Octanone

Cat. No.: B1346966

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Essential Safety and Handling Guide for 4-Octanone

This guide provides immediate safety, handling, and disposal information for laboratory professionals working with **4-Octanone**. Adherence to these procedures is critical for ensuring a safe laboratory environment.

Personal Protective Equipment (PPE)

When handling **4-Octanone**, a flammable liquid and vapor, proper personal protective equipment is mandatory to minimize exposure and ensure safety.^{[1][2][3]}

PPE Category	Specification	Rationale
Eye Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). [1] A face shield may be required where a splash hazard exists.[4]	Protects against splashes and vapors that can cause eye irritation.[1]
Hand Protection	Chemical impermeable gloves. [1] Nitrile gloves offer short-term protection against a range of chemicals.[4] Always inspect gloves before use.	Prevents skin contact with the chemical.[1]
Body Protection	Flame-retardant and impervious clothing.[1] A lab coat should be worn and buttoned.[4] Long pants and closed-toe shoes are required. [4]	Protects skin from potential splashes and contact. Flame-retardant material is crucial due to the flammable nature of 4-Octanone.
Respiratory Protection	Use only in a well-ventilated area.[1] If exposure limits are exceeded or irritation is experienced, a full-face respirator is necessary.[1]	Avoid breathing mist, gas, or vapors.[1]

Chemical Properties and Hazards

Understanding the physical and chemical properties of **4-Octanone** is essential for safe handling.

Property	Value
CAS Number	589-63-9[1][2][5]
Molecular Formula	C8H16O[1][6]
Molecular Weight	128.21 g/mol [6]
Appearance	Colorless to light yellow clear liquid[2]
Boiling Point	166°C[7]
Flash Point	54°C
Density	0.82 g/cm³[7]

Hazard Classification: Flammable liquid and vapor (Category 3).[1]

Operational Plan: Handling and Disposal

A systematic approach to handling and disposing of **4-Octanone** is critical to laboratory safety.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][2][3]
- Keep away from heat, sparks, open flames, and hot surfaces.[1][2] No smoking in the storage area.[1][2]
- Ground and bond the container and receiving equipment to prevent static discharge.[1][2]
- Store separately from incompatible materials and foodstuff containers.[1]

2. Handling and Use:

- Handle only in a well-ventilated area, preferably in a chemical fume hood.[1]
- Wear all prescribed personal protective equipment (see PPE table).[1][2]

- Use non-sparking tools and explosion-proof equipment.[\[1\]](#)[\[2\]](#)
- Avoid contact with skin and eyes.[\[1\]](#)
- Take precautionary measures against static discharge.[\[2\]](#)[\[3\]](#)

3. Accidental Spills:

- Remove all sources of ignition immediately.[\[1\]](#)
- Evacuate personnel to a safe area.[\[1\]](#)
- Ensure adequate ventilation.[\[1\]](#)
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.
[\[1\]](#)
- Contain the spill and collect it with a suitable absorbent material.
- Dispose of the collected material in a suitable, closed container.[\[1\]](#)

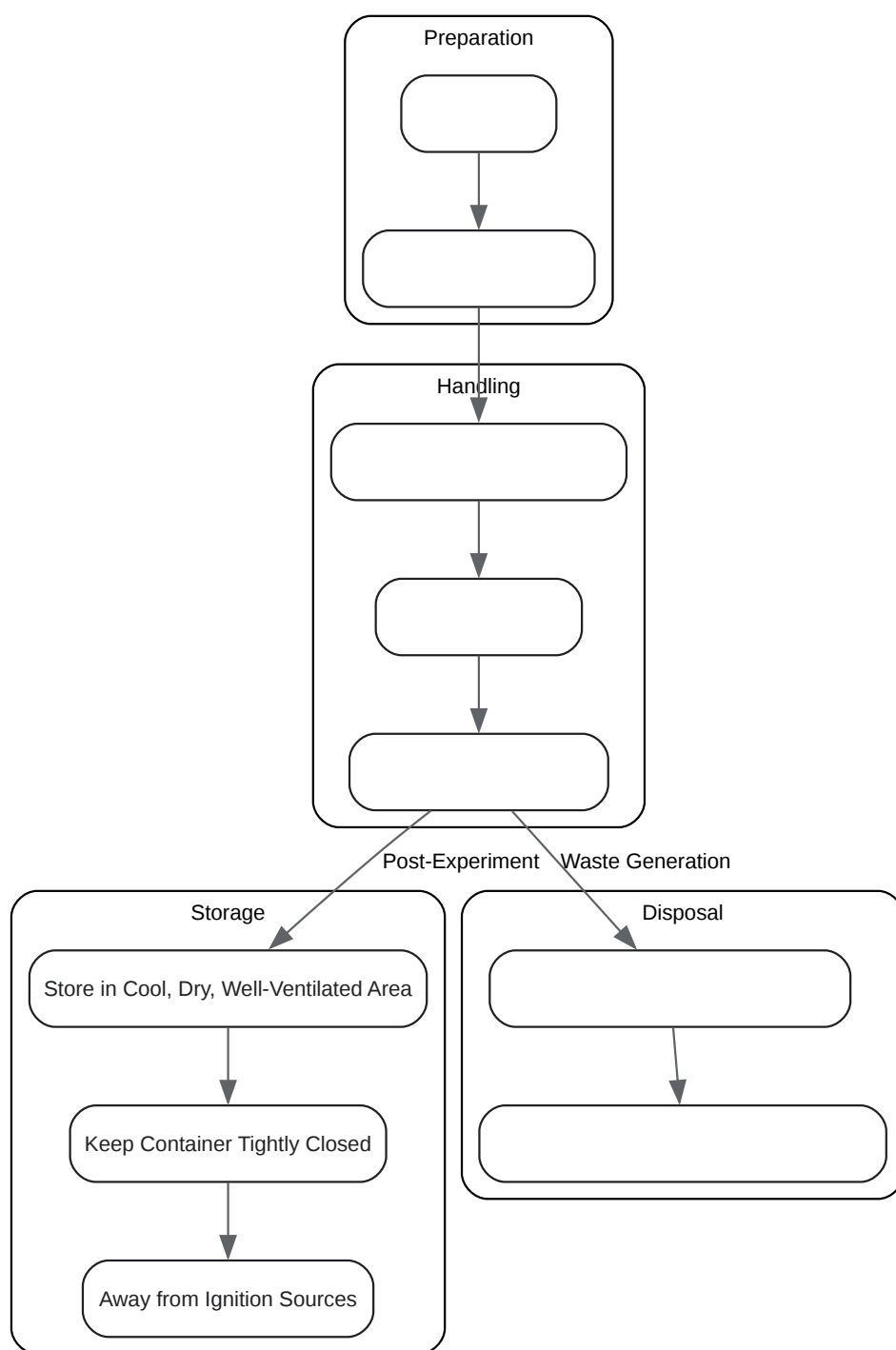
4. Disposal:

- Dispose of contents and container to an approved waste disposal plant in accordance with local, state, and federal regulations.[\[2\]](#)[\[3\]](#)
- Do not mix with other waste.
- Contaminated packaging should be handled as the product itself. Containers can be triple-rinsed and offered for recycling or reconditioning.[\[1\]](#)

Emergency Procedures

Situation	Action
Skin Contact	Remove contaminated clothing immediately. ^[1] Wash off with soap and plenty of water. ^[1] Consult a doctor.
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a doctor.
Ingestion	Rinse mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately. ^[1] Never give anything by mouth to an unconscious person. ^[1]
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. Consult a doctor.
Fire	Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish. ^[1] Wear self-contained breathing apparatus for firefighting if necessary. ^[1]

Workflow for Handling 4-Octanone



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Caption: A logical workflow for the safe handling and disposal of **4-Octanone**.

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